

How to prepare K145 hydrochloride stock solution for experiments

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Compound of Interest

Compound Name: K145 hydrochloride

Cat. No.: B560151

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Application Notes and Protocols: K145 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed protocols for the preparation and use of **K145 hydrochloride** stock solutions for experimental applications. **K145 hydrochloride** is a selective, substrate-competitive, and orally active inhibitor of Sphingosine Kinase 2 (SphK2), a key enzyme in the sphingolipid signaling pathway.[1][2][3] It has demonstrated potential as an anticancer agent by inducing apoptosis and inhibiting tumor growth.[1][2][4] Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. This guide outlines the necessary materials, step-by-step procedures for dissolution, and recommendations for storage to ensure the stability and efficacy of **K145 hydrochloride** in your research.

Chemical and Physical Properties

K145 hydrochloride is a white to beige crystalline solid.[5] A summary of its key quantitative properties is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₈ H ₂₅ ClN ₂ O ₃ S	[4] [6] [7]
Molecular Weight	384.92 g/mol	[4] [6] [7]
CAS Number	1449240-68-9	[1] [7] [8]
IC ₅₀ (SphK2)	4.3 μM	[1] [2] [3] [9]
Ki (SphK2)	6.4 μM	[1] [7] [8]
Purity	≥98% (HPLC)	[5] [8]

Solubility

The solubility of **K145 hydrochloride** varies significantly depending on the solvent. It is crucial to select the appropriate solvent for your intended application, whether for in vitro or in vivo studies. The use of fresh, high-purity solvents is recommended to avoid degradation of the compound. For dimethyl sulfoxide (DMSO), which is hygroscopic, it is advisable to use a freshly opened bottle to ensure maximal solubility.[\[1\]](#)

Solvent	Solubility	Notes	Source
DMSO	≥ 20 mg/mL	Ultrasonic treatment may be required.	[1] [5] [7] [10]
Water	< 0.1 mg/mL (practically insoluble) to 126.7 mg/mL	Requires ultrasonic treatment and warming. Solubility varies significantly between sources.	[1] [7] [9] [11]
DMF	10 mg/mL	[8]	
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	[8]	
Ethanol	17 mg/mL	[10]	

Experimental Protocols

Preparation of K145 Hydrochloride Stock Solution for In Vitro Experiments

This protocol describes the preparation of a 10 mM stock solution in DMSO, a common solvent for in vitro cell-based assays.

Materials:

- **K145 hydrochloride** powder
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional, but recommended)
- Calibrated micropipettes

Procedure:

- Calculate the required mass: To prepare a 10 mM stock solution, use the following formula:
$$\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$$

Example for 1 mL of 10 mM stock solution: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 384.92 \text{ g/mol} \times 1000 = 3.8492 \text{ mg}$
- Weigh the **K145 hydrochloride**: Accurately weigh the calculated amount of **K145 hydrochloride** powder in a sterile microcentrifuge tube.
- Add DMSO: Add the desired volume of sterile DMSO to the tube containing the powder.
- Dissolve the compound: Tightly cap the tube and vortex thoroughly. If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for 10-15 minutes.^{[1][7]} Visually inspect the solution to ensure it is clear and free of particulates.

- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[1][7]}

Preparation of Working Solutions for In Vivo Experiments

For animal studies, **K145 hydrochloride** needs to be formulated in a vehicle suitable for administration (e.g., oral gavage). The following is an example of a common vehicle formulation.

Materials:

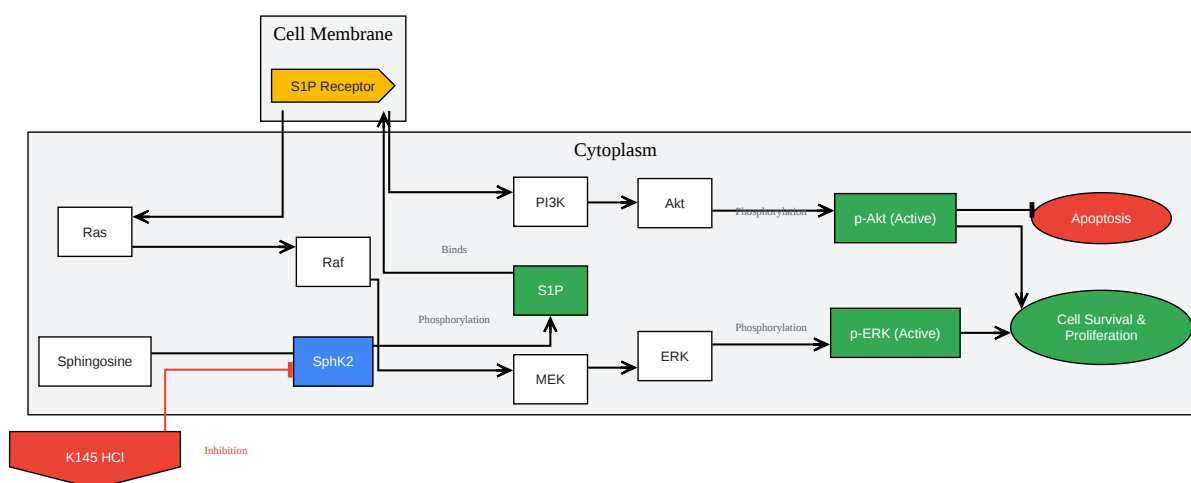
- **K145 hydrochloride** stock solution in DMSO (e.g., 8.3 mg/mL)
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes for mixing

Procedure for a 0.83 mg/mL working solution:^[1]

- This protocol is based on a 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline formulation.
- In a sterile tube, add 100 µL of an 8.3 mg/mL **K145 hydrochloride** stock solution in DMSO.
- Add 400 µL of PEG300 and mix thoroughly.
- Add 50 µL of Tween-80 and mix until the solution is homogeneous.
- Add 450 µL of saline to bring the final volume to 1 mL.
- Mix the final solution thoroughly before administration. It is recommended to prepare this working solution fresh on the day of use.^[1]

Mechanism of Action and Signaling Pathway

K145 hydrochloride is a selective inhibitor of SphK2. SphK2 is an enzyme that phosphorylates sphingosine to form sphingosine-1-phosphate (S1P), a critical signaling lipid involved in various cellular processes, including cell proliferation, survival, and migration. By inhibiting SphK2, K145 leads to a decrease in cellular S1P levels.^[1] This has been shown to downregulate the phosphorylation and activation of downstream pro-survival signaling molecules such as Akt and ERK, ultimately leading to the induction of apoptosis in cancer cells.^{[1][7]}

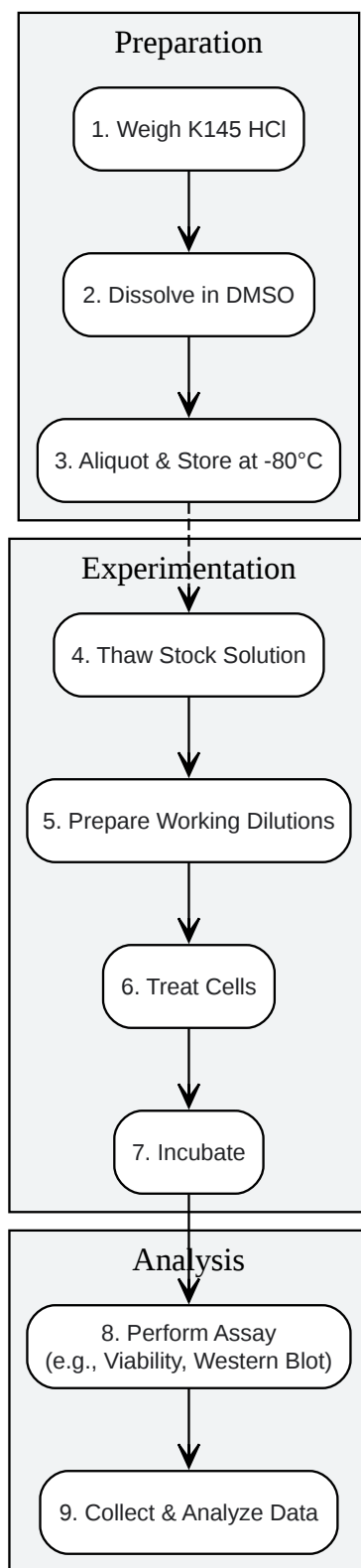


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Caption: **K145 hydrochloride** inhibits SphK2, leading to reduced S1P levels and downstream signaling.

Experimental Workflow Overview

The following diagram illustrates a typical workflow for utilizing **K145 hydrochloride** in cell-based experiments, from stock solution preparation to data analysis.



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Caption: General experimental workflow for using **K145 hydrochloride** in vitro.

Safety Precautions

K145 hydrochloride is intended for research use only and has not been approved for human or veterinary use.[2] Standard laboratory safety practices should be followed when handling this compound. This includes wearing personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation. In case of contact with skin or eyes, rinse immediately with plenty of water. Consult the Safety Data Sheet (SDS) for more detailed information.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medkoo.com [medkoo.com]
- 3. axonmedchem.com [axonmedchem.com]
- 4. bocsci.com [bocsci.com]
- 5. K145 = 98 HPLC 1449240-68-9 [sigmaaldrich.com]
- 6. K145 hydrochloride | C18H25ClN2O3S | CID 76849910 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- 8. caymanchem.com [caymanchem.com]
- 9. abmole.com [abmole.com]
- 10. selleckchem.com [selleckchem.com]
- 11. K145 (hydrochloride) - Immunomart [immunomart.org]

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